

Application Notes and Protocols: Investigating the Cellular Effects of Tigloylgomisin H

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Compound of Interest

Compound Name: Tigloylgomisin H

Cat. No.: B211272

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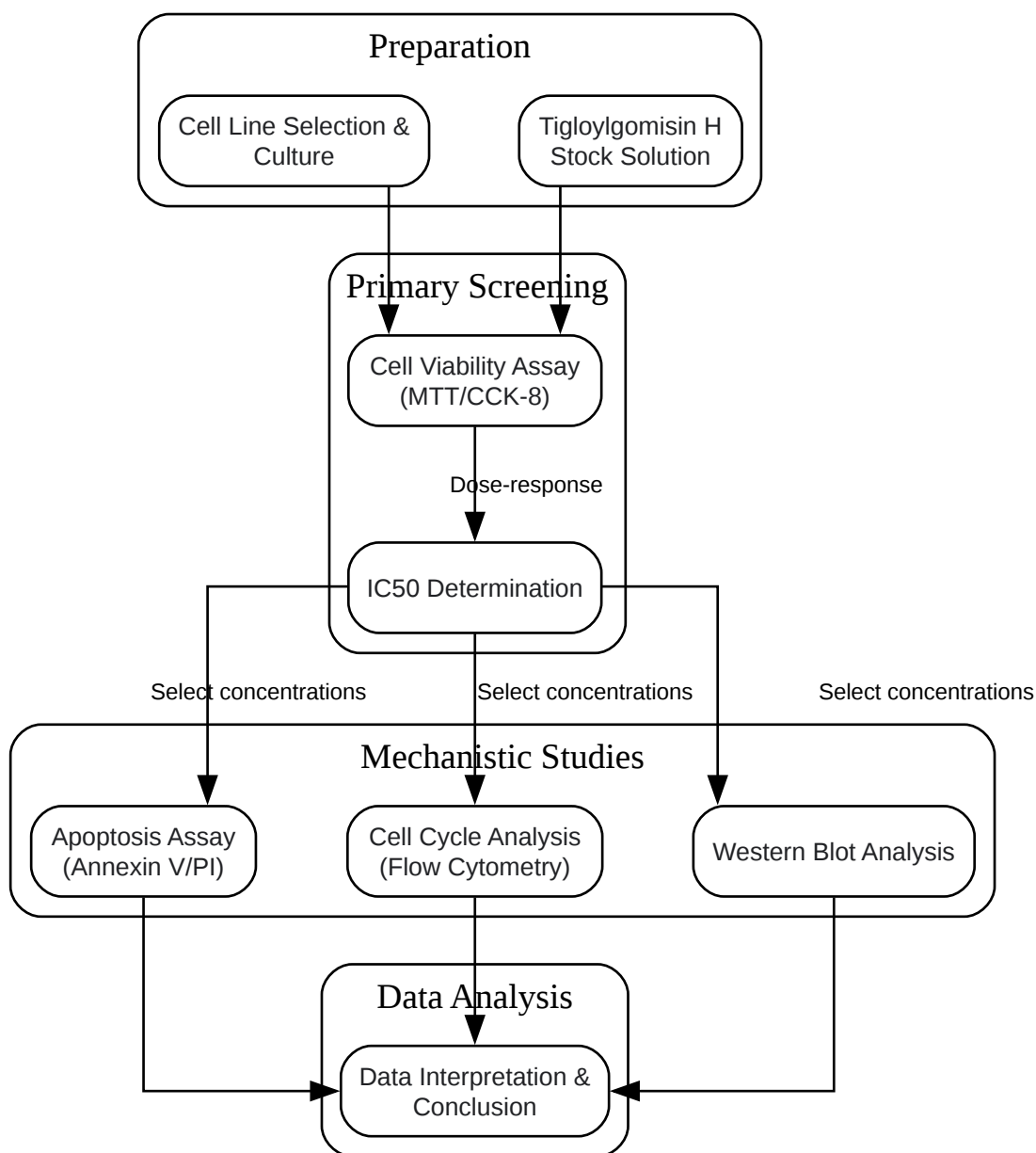
Introduction

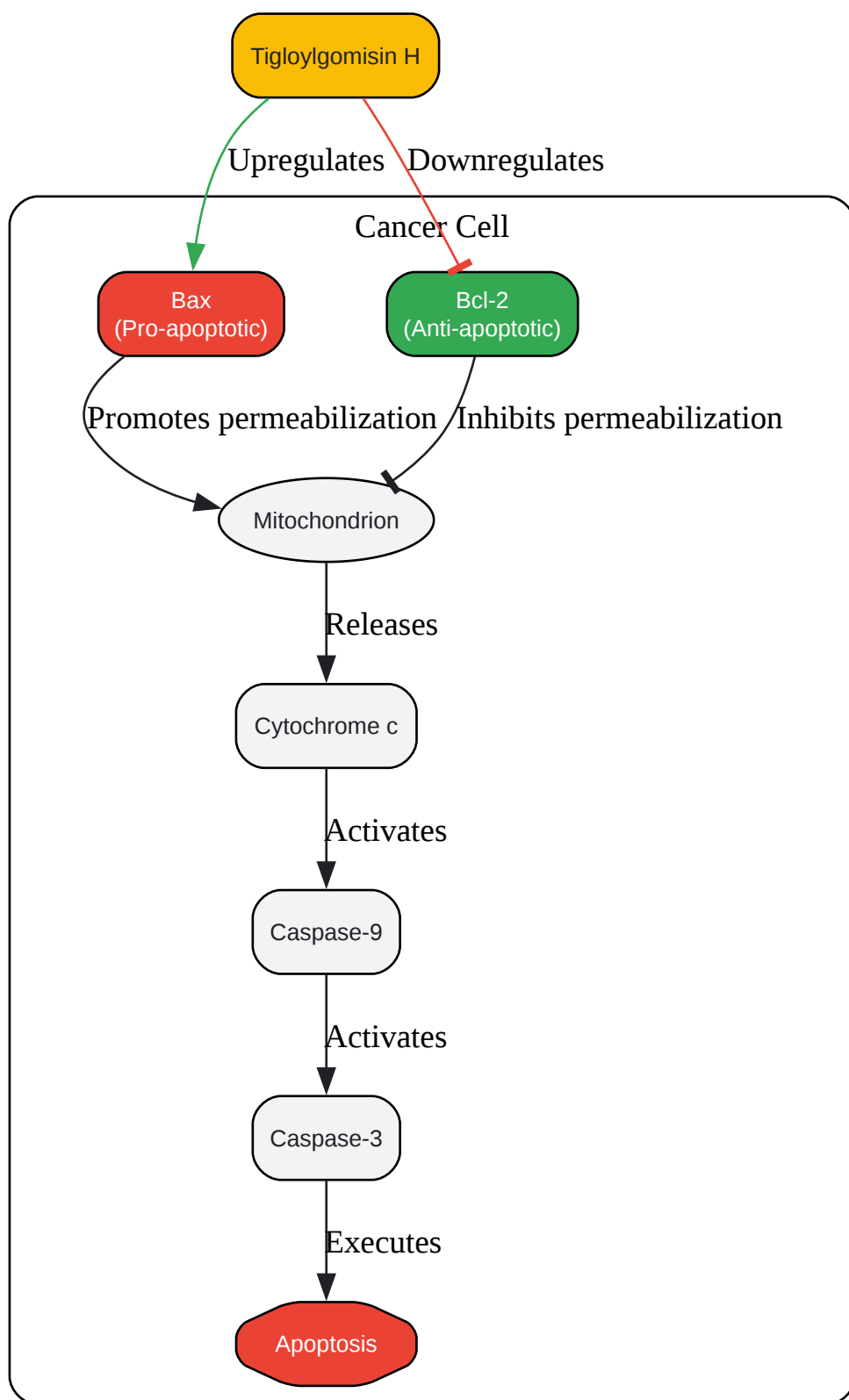
Tigloylgomisin H is a dibenzocyclooctadiene lignan isolated from *Schisandra chinensis*. Lignans from this plant have garnered significant attention for their diverse pharmacological activities, including anti-inflammatory, antioxidant, hepatoprotective, and anticancer effects.^[1]^[2] Related compounds, such as gomisin A, gomisin N, and schisantherin C, have demonstrated cytotoxic effects against various cancer cell lines, often through mechanisms involving apoptosis induction and cell cycle arrest.^[3]^[4]^[5] These findings suggest that **Tigloylgomisin H** holds potential as a therapeutic agent.

These application notes provide a comprehensive experimental framework to investigate the *in vitro* cellular effects of **Tigloylgomisin H**, with a focus on its potential anti-cancer properties. The protocols outlined below detail methods for assessing cell viability, apoptosis, cell cycle progression, and the modulation of key signaling pathways.

Experimental Design and Workflow

The overall experimental workflow is designed to systematically characterize the cellular response to **Tigloylgomisin H** treatment.





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References

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